

Technical Support Center: PBDTTT-EFT Based Organic Solar Cells

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Compound of Interest

Compound Name: *Pbdttt-eft*
Cat. No.: *B15881629*

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This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding the air degradation mechanisms of organic solar cells (OSCs) based on the donor polymer **PBDTTT-EFT** (also known as PTB7-Th).

Frequently Asked Questions (FAQs)

Q1: What are the primary environmental factors that cause the degradation of **PBDTTT-EFT** based OSCs in air?

A1: The degradation of **PBDTTT-EFT** based OSCs in an ambient environment is primarily caused by extrinsic factors, namely the presence of oxygen and water (humidity).^{[1][2]} These elements can induce photo-oxidation of the active layer materials, react with and corrode the electrodes, and adversely affect the interfacial layers, such as the hole transport layer (HTL).^{[1][3][4]} The simultaneous presence of light, oxygen, and moisture is known to be particularly damaging.^[5]

Q2: My device experiences a rapid initial drop in efficiency, often called 'burn-in'. Is this normal for **PBDTTT-EFT**?

A2: Yes, a significant "burn-in" effect is a known issue for **PBDTTT-EFT**:PC₇₁BM based solar cells. Studies have shown that this initial, rapid drop in power conversion efficiency (PCE) can be as high as 60% within the first 24 hours of operation under simulated sunlight.[6] This loss is primarily attributed to a reduction in photocurrent (J_{sc}).[6] The burn-in is considered a photo-induced process, as similar degradation is not observed when the device is stored in the dark.
[1]

Q3: How do oxygen and moisture specifically affect the different layers of the solar cell?

A3:

- Active Layer (**PBDTTT-EFT**:PC₇₁BM): Oxygen, especially in the presence of light, can lead to photo-oxidation of the **PBDTTT-EFT** polymer.[1] This "bleaching" reduces the material's ability to absorb light, leading to a decrease in photocurrent.[1][6] Moisture can also negatively impact the active layer's morphology and electronic properties.[3][7]
- Hole Transport Layer (HTL): For devices using PEDOT:PSS as the HTL, moisture is a significant cause of degradation. PEDOT:PSS is hygroscopic and can absorb water from the air, which increases the resistance at the HTL/active layer interface and can even lead to delamination.[4][5] Oxygen can also oxidize the PEDOT:PSS layer.[3][8]
- Electrodes: Low work function metals used as cathodes (e.g., Calcium, Aluminum) are highly reactive and can be oxidized by both oxygen and water, forming an insulating metal oxide layer that impedes charge extraction.[1]

Q4: Is **PBDTTT-EFT** considered a relatively stable polymer for OSCs?

A4: Compared to its predecessor, PTB7, **PBDTTT-EFT** (PCE10) is considered significantly more stable.[9] Early indications suggested it could be handled under ambient conditions with fewer immediate issues, which was a step towards achieving longer device lifetimes.[9] However, like most organic semiconductors, it remains susceptible to long-term degradation from environmental factors, particularly light, oxygen, and moisture.[1][6]

Troubleshooting Guide

This guide addresses specific issues you may encounter during your experiments with **PBDTTT-EFT** based OSCs.

Problem / Observation	Potential Cause(s)	Suggested Action(s) / Troubleshooting Steps
Rapid PCE drop (>50%) within the first 24 hours of light exposure.	Photo-induced "burn-in" degradation. This is a known characteristic of the PBDTTT-EFT:PC ₇₁ BM blend, primarily affecting the photocurrent (J _{sc}). [6]	1. Acknowledge the burn-in: Understand that a significant initial efficiency loss is expected for this material system. [6] 2. Pre-aging: Consider "light-soaking" the device for a set period to move past the initial burn-in phase before conducting long-term stability tests. 3. Encapsulation: Use high-quality encapsulation (e.g., UV-cured epoxy, glass encapsulation) to minimize exposure to oxygen and water, which can exacerbate degradation.
Gradual but steady decline in all photovoltaic parameters (PCE, Voc, J _{sc} , FF) over days/weeks in air.	Extrinsic degradation from ambient air. This points to slow photo-oxidation of the active layer and/or corrosion of the electrodes and degradation of interface layers. [1] [2]	1. Improve Encapsulation: This is the most critical step to prevent the ingress of oxygen and water. [5] 2. Inert Atmosphere: Fabricate and store devices in a nitrogen-filled glovebox to minimize exposure. [4] 3. Material Choice: If using PEDOT:PSS, consider replacing it with a more hydrophobic HTL like WO ₃ to reduce moisture-induced degradation. [5]
Significant drop in Fill Factor (FF) and appearance of an "S-shaped" J-V curve.	Interface degradation. This is often caused by moisture absorption in the PEDOT:PSS layer, creating an energy	1. Bake the device: Gently heating the device in a vacuum or inert atmosphere may temporarily reverse some

	barrier for charge extraction.[4] [5] It can also be caused by oxidation of the cathode interface.[1]	moisture-related effects. 2. Analyze Interfaces: Use techniques like Kelvin Probe or XPS to check for changes in the work function of the HTL or oxidation at the electrode interface.[5] 3. Replace HTL: Test alternative, more stable hole transport materials.[5]
Visible bleaching or color change in the active layer after light exposure.	Photo-oxidation of the PBDTTT-EFT polymer. This is a chemical degradation of the active layer, reducing its light absorption capability.[1]	1. UV-Vis Spectroscopy: Measure the absorption spectrum of the film before and after exposure to quantify the loss in absorption (photobleaching).[6] 2. UV Filtering: Use a UV filter during testing and operation, as high-energy photons can accelerate degradation. 3. Limit Air Exposure: Proper encapsulation is key to preventing the oxygen ingress required for photo-oxidation.[1]
Device performance is poor even when freshly made in a glovebox.	Sub-optimal morphology or processing. The performance of PBDTTT-EFT devices is highly sensitive to the processing conditions and the use of solvent additives like 1,8-diiodooctane (DIO).[10]	1. Optimize Additives: Verify the correct volume percentage of DIO (typically ~3%) is used to achieve favorable nanoscale morphology.[10] 2. Check Morphology: Use AFM or TEM to investigate the surface and bulk morphology of the active layer to ensure proper phase separation.[10] 3. Review Protocols: Ensure all processing steps, including spin-coating speeds and annealing temperatures/times,

are consistent with established high-efficiency protocols.

Quantitative Degradation Data

The following table summarizes representative data on the degradation of unencapsulated polymer solar cells when exposed to air. While specific data for **PBDTTT-EFT** is part of a broader trend, these examples illustrate the typical impact of air exposure.

Polymer Blend	Exposure Condition	Duration	PCE Loss	Key Parameter Change	Reference
PBDTTT-EFT:PC ₇₁ BM	AM1.5 Illumination (in air)	24 hours	~60%	Primarily Jsc reduction	[6]
PCDTBT:PC ₇₁ BM	Air (unspecified light)	14 days	~66%	General decay of all parameters	[11]
P3HT:PC ₇₁ BM	Air (unspecified light)	14 days	~79%	General decay of all parameters	[11]
PTB7:PC ₇₁ BM	Air (unspecified light)	14 days	~83%	General decay of all parameters	[11]

Experimental Protocols & Visualizations

Key Experiments for Degradation Analysis

1. Current Density-Voltage (J-V) Characterization

- Objective: To measure the key performance metrics (PCE, Voc, Jsc, FF) of the solar cell over time.
- Methodology:

- Place the device on a temperature-controlled stage.
- Use a solar simulator calibrated to AM1.5G (100 mW/cm²) as the light source.
- Connect the device to a source measure unit (SMU).
- Sweep the voltage from reverse to forward bias (e.g., -1V to 1V) and record the current density.
- Repeat this measurement at set time intervals (e.g., 0, 1, 6, 24, 100 hours) of air exposure under controlled light, temperature, and humidity conditions.
- Analyze the evolution of the J-V parameters to quantify degradation.[\[12\]](#)

2. UV-Visible Absorption Spectroscopy

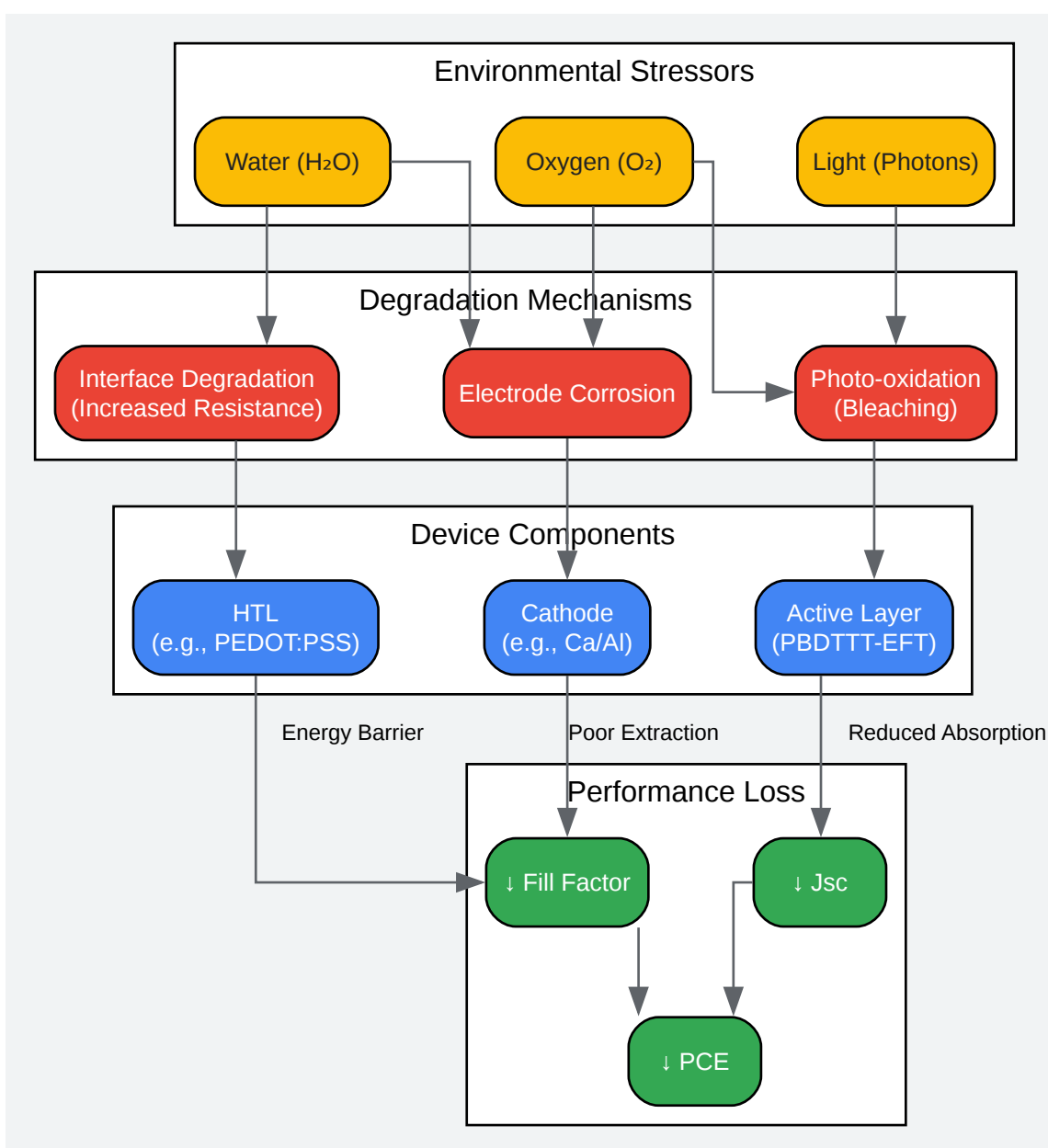
- Objective: To detect chemical degradation (photobleaching) of the active layer.
- Methodology:
 - Prepare the **PBDTTT-EFT**:PC₇₁BM film on a transparent substrate (e.g., quartz or glass).
 - Measure the initial absorption spectrum using a spectrophotometer.
 - Expose the film to the same degradation conditions as the full device (e.g., light and air).
 - Periodically re-measure the absorption spectrum. A decrease in the main absorption peak indicates photobleaching.[\[6\]](#)

3. X-ray Photoelectron Spectroscopy (XPS)

- Objective: To identify chemical changes, such as oxidation, in the different layers of the device.
- Methodology:
 - Measure a pristine, un-degraded device (or individual layers) as a reference.

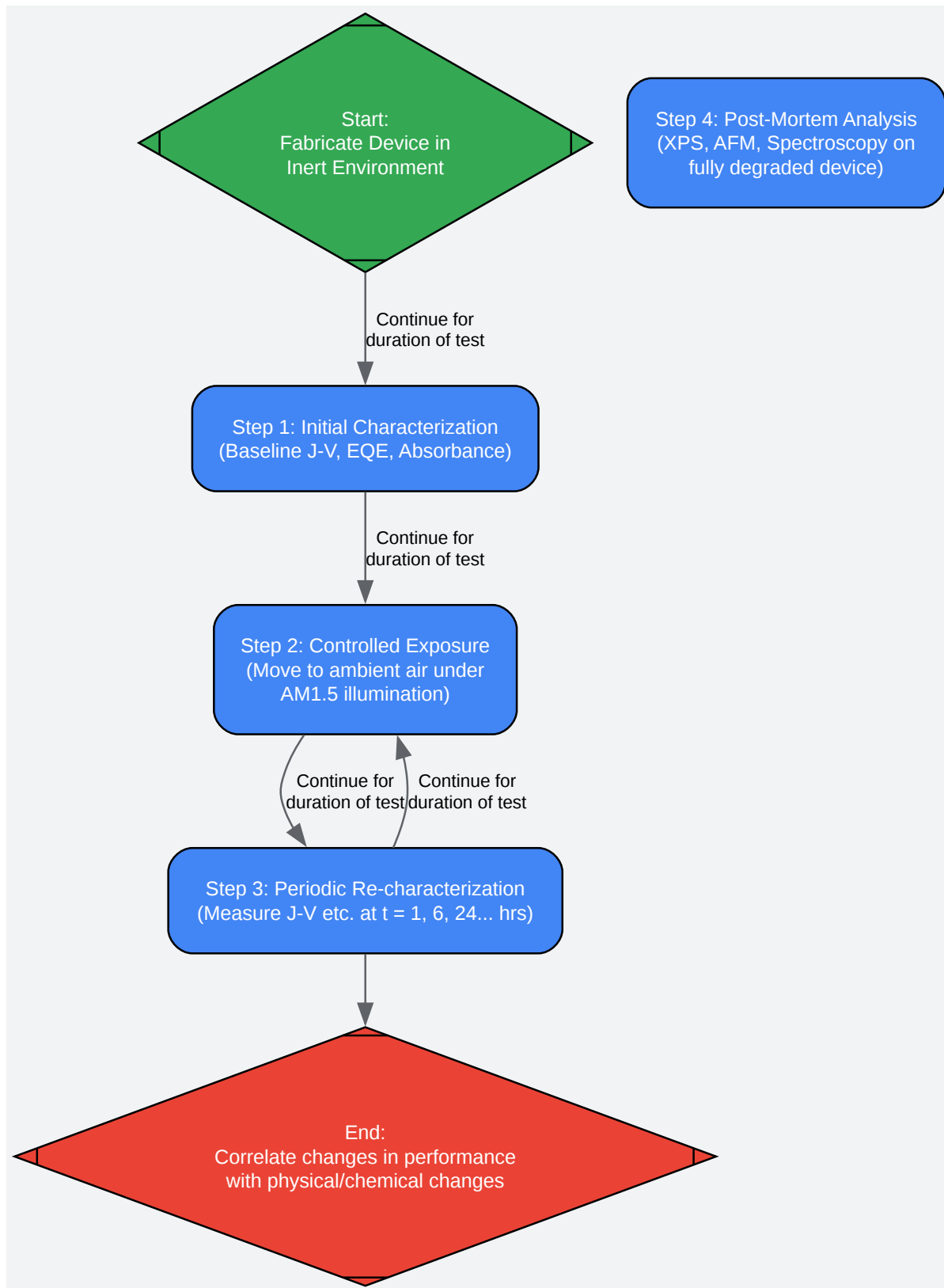
- After aging the device in air, transfer it to the ultra-high vacuum chamber of the XPS system.
- Acquire survey scans to identify present elements and high-resolution scans of specific elements (e.g., C 1s, O 1s, S 2p).
- An increase in the oxygen signal or the appearance of C-O or S-O related peaks in the active layer or HTL indicates oxidation.[3][11]

Diagrams and Workflows



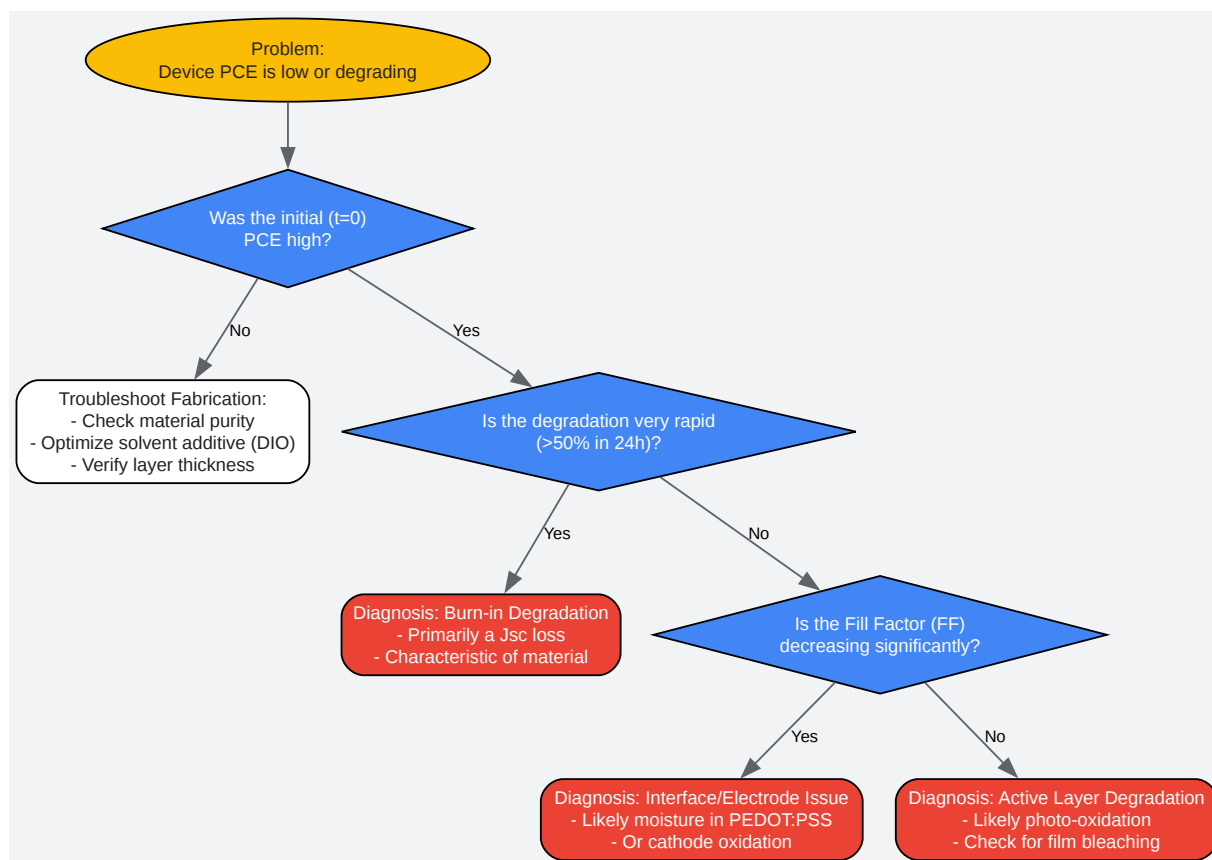
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Caption: Key air degradation pathways in **PBDTTT-EFT** OSCs.



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Caption: Standard experimental workflow for an OSC stability study.



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Caption: A logical troubleshooting tree for diagnosing performance issues.

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